Technical Guide: 2-Cyanoethyl Phosphate Barium Salt – Solubility & Application Protocols

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Compound of Interest

Compound Name:	*Barium 2-cyanoethyl phosphate*
CAS No.:	*5015-38-3*
Cat. No.:	*B014254*

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Part 1: Executive Summary

2-Cyanoethyl phosphate barium salt (CAS 5015-38-3) is a critical phosphorylating agent utilized in oligonucleotide synthesis and the preparation of phosphate monoesters (e.g., Tener's method). While valued for its long-term stability in storage, its utility is frequently bottlenecked by its low solubility in neutral water.

Effective application of this reagent requires a precise understanding of its solubility profile: it is sparingly soluble to insoluble in water but highly soluble in dilute acid. This guide details the physicochemical mechanisms behind this contrast and provides validated protocols for solubilization via cation exchange, ensuring the integrity of the labile cyanoethyl protecting group.

Part 2: Chemical Profile & Solubility Data[1]

The barium salt form is preferred for commercial distribution because the divalent barium ion (

) forms a robust, crystalline lattice with the phosphate dianion, preventing hydrolysis during storage. However, this lattice energy must be overcome to release the reactive phosphate

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species.

Table 1: Physicochemical Properties[2]

Property	Specification
Compound Name	Barium 2-cyanoethyl phosphate (usually supplied as dihydrate)
CAS Number	5015-38-3 (Anhydrous); 207121-42-4 (Hydrate)
Molecular Weight	~286.37 g/mol (Anhydrous); ~322.40 g/mol (Dihydrate)
Appearance	White to off-white crystalline powder
Solubility (Water)	Insoluble / Sparingly Soluble (< 0.01 M at 25°C)
Solubility (1M HCl)	Soluble (≥ 50 mg/mL); Clear, colorless solution
Stability (Acid)	High (Stable to hydrolysis at pH < 4)
Stability (Base)	Low (Undergoes -elimination at pH > 9)

Part 3: Solubility Mechanics (Water vs. Acid)

The solubility contrast is governed by the competition between the lattice energy of the barium salt and the hydration energy of the ions.

In Water (Neutral pH)

In neutral water, the equilibrium favors the solid state. The electrostatic attraction between the dense charge of

and the phosphate dianion (

) is strong. Water molecules cannot effectively solvate the barium ion sufficiently to overcome this lattice energy, resulting in a suspension rather than a true solution.

In Acid (Acidic pH)

The addition of acid (protons,

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) drives the dissolution via protonation of the phosphate group. As the phosphate group accepts protons to become the monoanion (

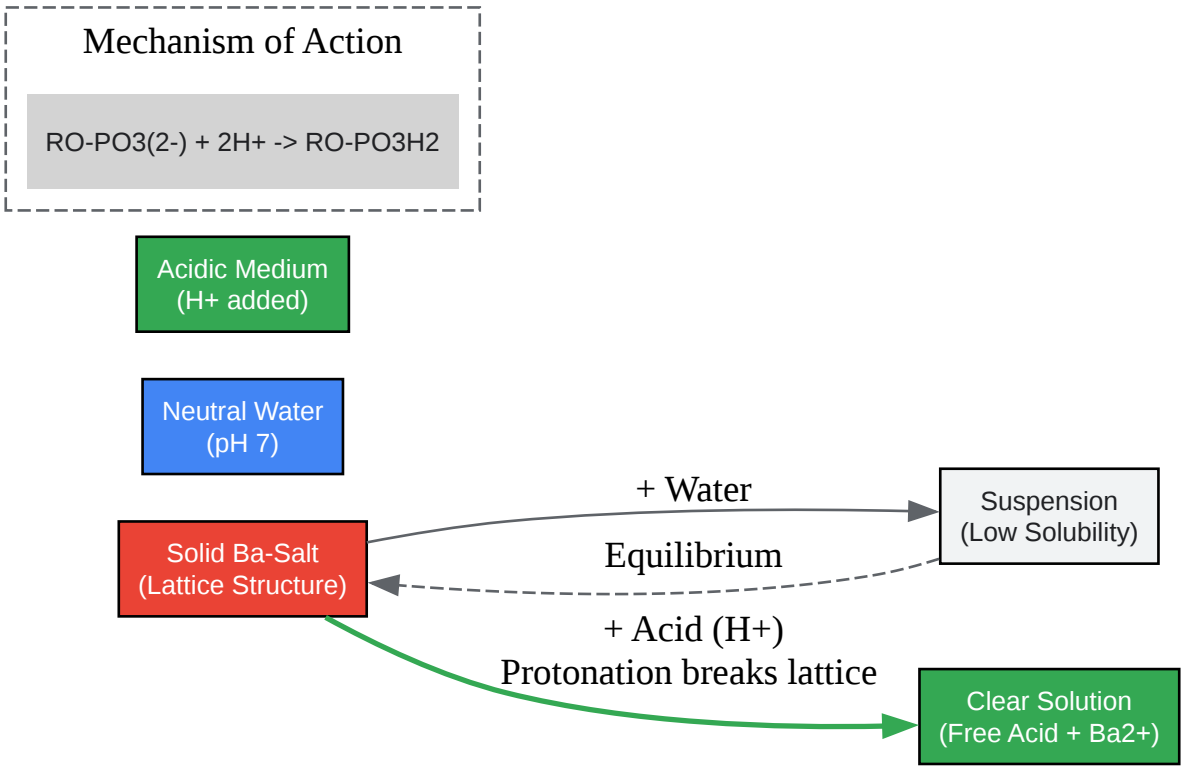
) or the neutral acid (

), its affinity for the

ion decreases drastically. The barium ion is released into solution as a free cation, while the organic phosphate becomes a soluble acid species.

Visualization: Solubility Equilibrium

The following diagram illustrates the chemical equilibrium shifting upon protonation.



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Caption: Protonation of the phosphate group in acidic media disrupts the Barium-Phosphate lattice, driving the transition from suspension to solution.

Part 4: Experimental Protocols

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To use 2-cyanoethyl phosphate in synthesis, the barium must be removed. Direct dissolution in HCl is useful for analysis, but for synthesis, Cation Exchange is the industry standard to avoid contaminating the reaction with chloride ions or excess strong acid.

Protocol A: Cation Exchange (Standard Solubilization)

Objective: Convert insoluble Barium salt to soluble Free Acid (or Pyridinium salt) for synthesis.

- Preparation: Suspend 10 mmol (approx. 3.2 g) of **Barium 2-cyanoethyl phosphate** dihydrate in 50 mL of deionized water. Note: It will form a milky white suspension.
- Resin Activation: Wash 20 g of Dowex 50W-X8 (H+ form) resin with water until the eluate is neutral.
- Exchange: Pour the barium salt suspension onto the resin column (or stir resin directly into the flask for batch processing).
- Elution: Elute with water. The suspension will clear as the

  is captured by the resin and replaced by

  .
- Validation: Test the eluate with a drop of dilute sulfuric acid. A lack of white precipitate (

) confirms Barium removal.
- Stabilization: The resulting aqueous solution contains 2-cyanoethyl phosphoric acid. To prevent hydrolysis, immediately neutralize with Pyridine or Tributylamine and lyophilize if storage is required.

Protocol B: Analytical Dissolution (QC Testing)

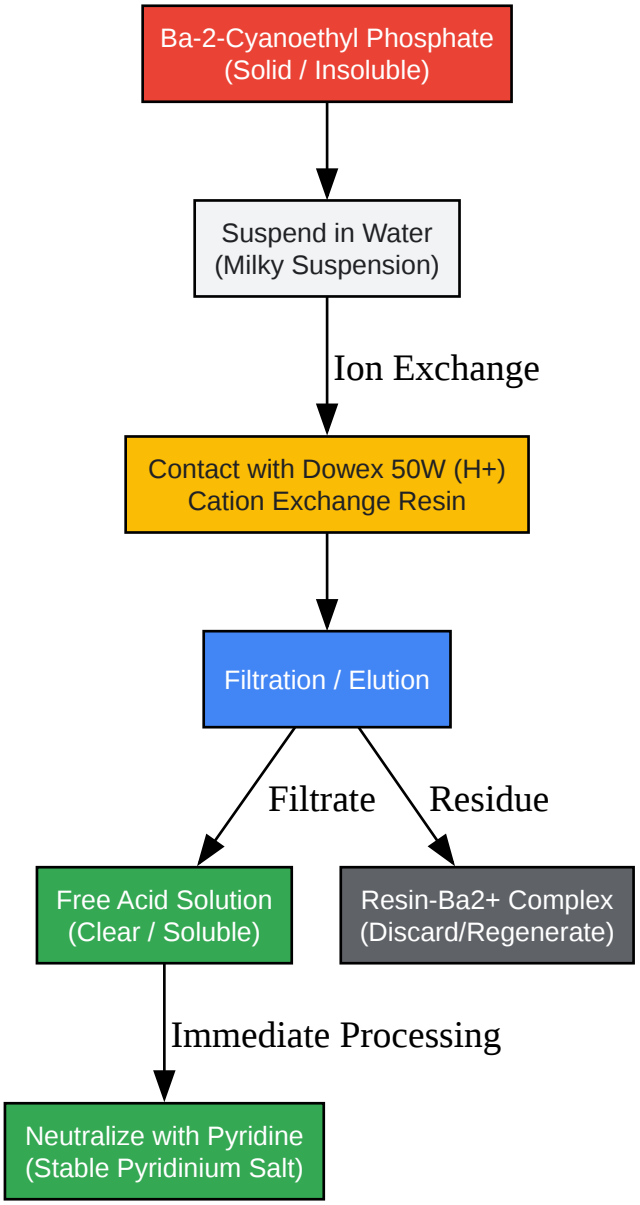
Objective: Dissolve sample for HPLC or NMR analysis without removing Barium.

- Solvent: Prepare 1 M HCl.
- Dissolution: Add 50 mg of **Barium 2-cyanoethyl phosphate** to 1 mL of 1 M HCl.

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- Observation: Vortex for 30 seconds. The solid should dissolve completely to give a clear, colorless solution.
- Warning: Do not store this solution for >24 hours, as acid hydrolysis of the ester bond may occur slowly over time.

Visualization: Barium Removal Workflow



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Caption: Workflow for converting the insoluble Barium salt into a soluble, reactive pyridinium salt using cation exchange resin.

Part 5: Stability & Hydrolysis Risks

The 2-cyanoethyl group is a "base-labile" protecting group.[1] This dictates that solubilization must never be attempted with basic buffers (e.g., NaOH, KOH), as this triggers the

-elimination mechanism, destroying the reagent.

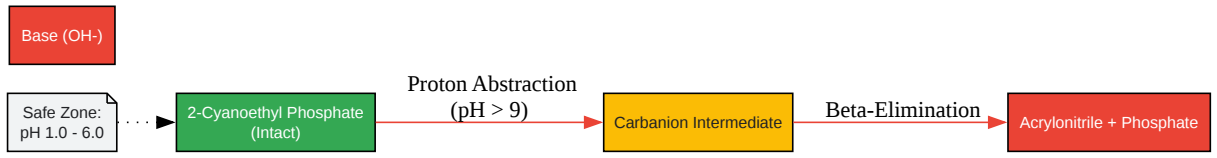
Stability Logic

- Acidic Conditions (pH 1–6): The ester linkage is stable. The nitrile group (

) remains intact. This is the safe zone for solubilization.

- Basic Conditions (pH > 9): The proton alpha to the nitrile group is acidic. Bases abstract this proton, causing elimination of acrylonitrile and releasing inorganic phosphate.

Visualization: Degradation Pathway



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Caption: The 2-cyanoethyl group undergoes rapid beta-elimination in alkaline conditions, necessitating acidic or neutral handling.

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